

RbClO₃ decomposition kinetics vs NaClO₃ KClO₃

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Compound Focus: Rubidium chlorate

CAS No.: 13446-71-4

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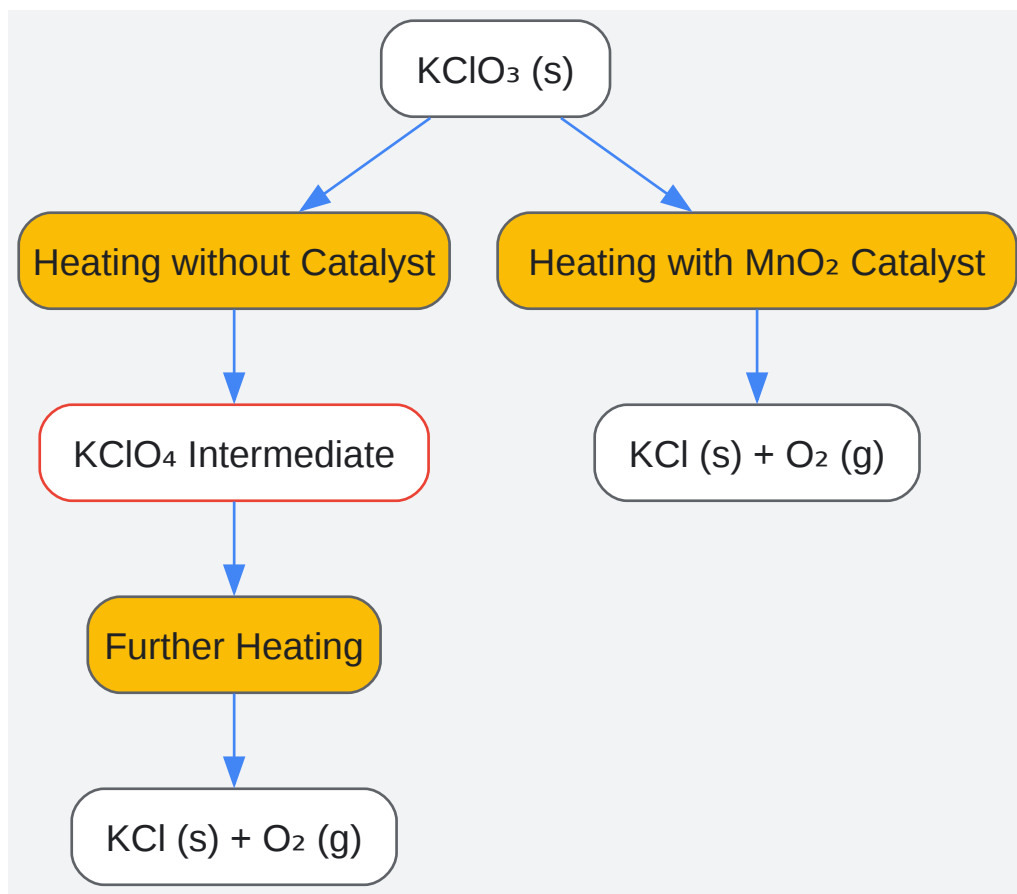
Decomposition Reactions and Pathways

The decomposition pathways for chlorates follow general patterns, often influenced by temperature and pressure [1] [2] [3].

Compound	Primary Decomposition Reaction (Thermal)	High-Pressure Decomposition Reaction & Conditions
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| **RbClO₃** | Information not available in search results | **RbClO₄** → **B2-RbCl** + **2O₂** [2] • Pressure: 20-90 kbar • Temperature: ~550°C | | **NaClO₃** | Information not available in search results | Information not available in search results | | **KClO₃** | **4KClO₃** → **3KClO₄** + **KCl** (without catalyst) [3] | **KClO₃** → **B2-KCl** + **O₂** (via KClO₄ intermediate) [4] • Pressure: 29-76 kbar • Temperature: 500-580°C | | **2KClO₃** → **2KCl** + **3O₂** (with MnO₂ catalyst) [3] | |

The following diagram illustrates the general thermal decomposition pathway for potassium chlorate (KClO₃), which can proceed with or without a catalyst and may involve different intermediates [3] [4].



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Experimental Data and Kinetic Parameters

Available kinetic data is limited and was obtained under different conditions, so direct comparison should be done with caution.

Compound	Experimental Conditions	Activation Energy (E_a)	Decomposition Mechanism / Model	Reference
RbClO_3	High-Pressure/Thermal: 20-90 kbar, $\sim 550^\circ\text{C}$ [2]	Not Quantified	Reversible equilibrium: $\text{T-RbClO}_4 = \text{B2-RbCl} + 2\text{O}_2$ [2]	[2]

Compound	Experimental Conditions	Activation Energy (E _a)	Decomposition Mechanism / Model	Reference
NaClO ₃	Information not available in search results	Information not available in search results	Information not available in search results	
KClO ₃	High-Pressure/Thermal: 29-76 kbar, 500-580°C [4]	Not Quantified	Decomposes via orthorhombic KClO ₄ intermediate to B2-KCl and O ₂ [4]	[4]
KClO ₄	Non-isothermal TGA: 5-20 K/min heating rate [5]	293 to 307 kJ/mol (by isoconversional methods) [5]	Most probable mechanism: A ³ (Avrami-Erofeev), $g(\alpha) = [-\ln(1-\alpha)]^{1/3}$ [5]	[5]

Summary of Key Experimental Protocols

The provided search results detail methodologies for high-pressure decomposition and kinetic analysis.

- **High-Pressure Decomposition of RbClO₃ and KClO₃** [2] [4]
 - **Objective:** To study decomposition at high pressures and temperatures and determine the molar volume of released O₂ fluid.
 - **Method:** Using a multi-anvil high-pressure device, the sample is compressed to pressures of 20-90 kbar (RbClO₃) or 29-76 kbar (KClO₃). The sample is then heated while **in-situ energy-dispersive X-ray diffraction** is performed to monitor phase changes and decomposition in real-time. For KClO₃, off-line quenching experiments in sealed gold tubes were also used to determine the equilibrium boundary.
 - **Key Parameters:** Unit-cell parameters and volumes of the solid phases are determined. The partial molar volume of O₂ is calculated from the difference in solid volumes before and after decomposition.
- **Kinetic Study of KClO₄ using Non-Isothermal Thermogravimetric Analysis (TGA)** [5]
 - **Objective:** To interpret the decomposition kinetics, including activation energy and reaction model.

- **Method:** A sample of the salt is heated at several constant linear heating rates (e.g., 5, 10, 15, and 20 K•min⁻¹) in a thermogravimetric analyzer. The mass loss of the sample is recorded as a function of temperature.
- **Data Analysis:** The activation energy (E_a) is computed from the TGA data using **isoconversional methods** (Ozawa-Flynn-Wall, Kissinger-Akahira-Sunose, and Friedman). The **model-fitting method** (modified Coats-Redfern equation) is then used to determine the most probable reaction mechanism function, $g(\alpha)$.

Key Comparative Insights

- **High-Pressure Behavior:** Both RbClO₃ and KClO₃ have been studied under extreme conditions relevant to geophysics. RbClO₃ decomposes directly to a chloride and oxygen, whereas KClO₃ decomposition under pressure proceeds through a potassium perchlorate (KClO₄) intermediate [2] [4].
- **Molar Volume of Oxygen:** Studies on KClO₃ and RbClO₄ decomposition at high pressure indicate that the partial molar volume of fluid O₂ is smaller than previously thought, which has implications for oxygen storage in Earth's mantle and core [2] [4].
- **Kinetic Data Gap:** There is a lack of directly comparable kinetic data (like activation energy) for the standard atmospheric pressure decomposition of RbClO₃ and NaClO₃. Future work could focus on a controlled TGA study of all three compounds under identical conditions.

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